

An In-depth Technical Guide to the Physicochemical Properties of Ethyl 3-Hydroxybutyrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 3-Hydroxybutyrate*

Cat. No.: *B144787*

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This technical guide provides a comprehensive overview of the boiling point and density of **ethyl 3-hydroxybutyrate**, a valuable chiral building block in the synthesis of various fine chemicals and pharmaceuticals.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed data, experimental methodologies, and logical workflows.

Physicochemical Data

Ethyl 3-hydroxybutyrate is a clear, colorless liquid.^[2] The following table summarizes the reported boiling point and density for the racemic mixture and its individual stereoisomers.

Property	Value	Conditions	Form
Boiling Point	170 °C	at 760 mmHg	Racemic
338 °F	at 760 mmHg	Racemic	
170-175 °C	at 760 mmHg	Racemic	
180-182 °C	Not specified	(S)-enantiomer	
75-76 °C	at 12.0 mmHg	(R)-enantiomer	
Density	1.017 g/mL	at 25 °C	Racemic
1.1012 g/cm ³	at 17 °C	Racemic	
1.017	Not specified	Racemic	
1.012 g/mL	at 20 °C	(S)-enantiomer	
1.0170 g/mL	Not specified	(R)-enantiomer	

Experimental Protocols

The determination of boiling point and density are fundamental procedures in the characterization of a liquid compound such as **ethyl 3-hydroxybutyrate**. While specific experimental details for this compound are often cited from established literature, the following are standard methodologies employed for such measurements.

1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

- **Distillation Method:** A simple or fractional distillation apparatus is set up with the liquid in a distilling flask containing boiling chips. A thermometer is positioned so that its bulb is just below the side arm of the distilling flask. The flask is heated, and as the liquid boils, the vapor rises, surrounds the thermometer bulb, and then condenses in the condenser. The temperature at which the liquid is consistently distilling is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement as boiling points are pressure-dependent.^[3]

- Thiele Tube Method: A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube. The test tube is attached to a thermometer and immersed in a Thiele tube containing oil. The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is the boiling point.[3]
- Reflux Method: The liquid is placed in a round-bottom flask with boiling chips and fitted with a condenser in a vertical position. The liquid is heated to a boil. A thermometer is placed so that it measures the temperature of the vapor that is refluxing. The stable temperature reading during active reflux is the boiling point.[3]

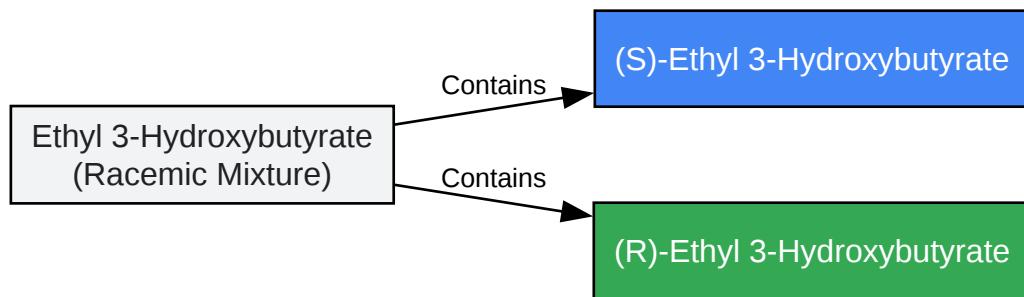
2. Density Determination

Density is the mass per unit volume of a substance.

- Pycnometer Method: A pycnometer, a flask with a specific, known volume, is first weighed empty. It is then filled with the liquid, and any excess is removed. The filled pycnometer is weighed again. The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer. The temperature of the liquid must be recorded as density is temperature-dependent.
- Hydrometer Method: A hydrometer is a calibrated instrument used to measure the relative density of liquids. The liquid is placed in a graduated cylinder, and the hydrometer is gently lowered into the liquid until it floats freely. The density is read from the scale on the hydrometer at the point where the surface of the liquid meets the stem of the hydrometer.

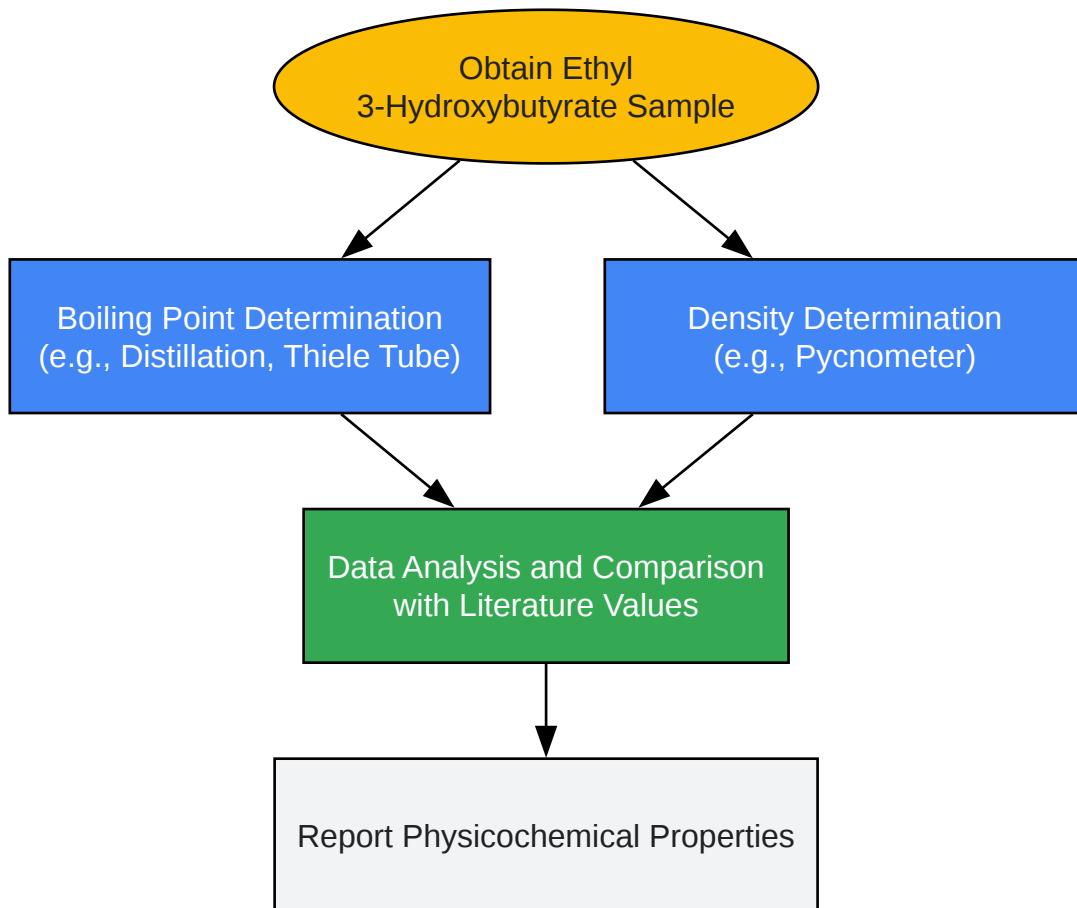
Visualizations

The following diagrams illustrate the logical relationship between the different forms of **ethyl 3-hydroxybutyrate** and a general workflow for its physicochemical characterization.



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Caption: Relationship between racemic and enantiomeric forms.



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Caption: General workflow for physicochemical characterization.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Ethyl 3-Hydroxybutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b144787#ethyl-3-hydroxybutyrate-boiling-point-and-density>]

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